

Essential Safety and Operational Guide for 5-Bromo-2-methylbenzenesulfonamide

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Compound of Interest

Compound Name: 5-Bromo-2-methylbenzenesulfonamide

Cat. No.: B1271157

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This guide provides comprehensive safety protocols and logistical plans for handling **5-Bromo-2-methylbenzenesulfonamide**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Identifier:

- Name: **5-Bromo-2-methylbenzenesulfonamide**
- CAS Number: 56919-16-5
- Molecular Formula: $C_7H_8BrNO_2S$

Hazard Summary: According to the Global Harmonized System (GHS), **5-Bromo-2-methylbenzenesulfonamide** is classified as acutely toxic if swallowed. It is a solid in form.

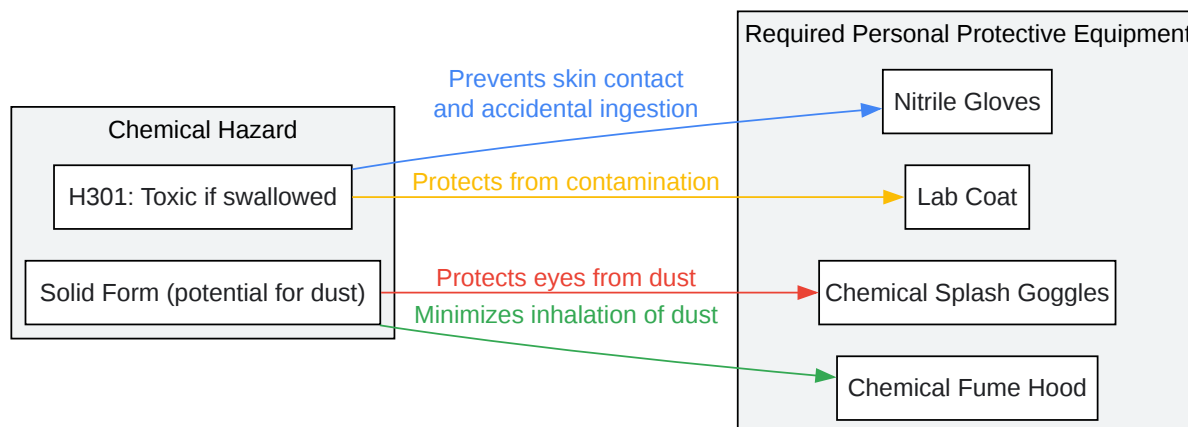
Hazard Classification	GHS Code	Signal Word
Acute Toxicity, Oral	H301	Danger

Immediate Safety and Personal Protective Equipment (PPE)

Given the hazards associated with **5-Bromo-2-methylbenzenesulfonamide**, the following personal protective equipment is mandatory.

PPE Category	Item	Specification
Hand Protection	Gloves	Nitrile or latex gloves are suitable. Always check for perforations before use and change gloves frequently. [1]
Eye Protection	Safety Goggles	Chemical splash goggles are required to protect against dust particles. [1] [2]
Body Protection	Laboratory Coat	A standard laboratory coat should be worn and fully buttoned. [1]
Respiratory Protection	Fume Hood	All handling of solid 5-Bromo-2-methylbenzenesulfonamide should be conducted in a certified chemical fume hood to avoid inhalation of dust. [1]

The following diagram outlines the relationship between the chemical's hazards and the required personal protective equipment.



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Caption: Hazard to PPE Correlation

Operational Plan: Step-by-Step Handling Procedure

This section details the procedural steps for the safe handling of **5-Bromo-2-methylbenzenesulfonamide** in a laboratory setting.

1. Preparation and Area Inspection:

- Ensure a certified chemical fume hood is in proper working order.
- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.^[3]
- Clear the workspace of any unnecessary equipment or chemicals.
- Assemble all necessary equipment for the experiment (e.g., glassware, spatulas, weighing paper).

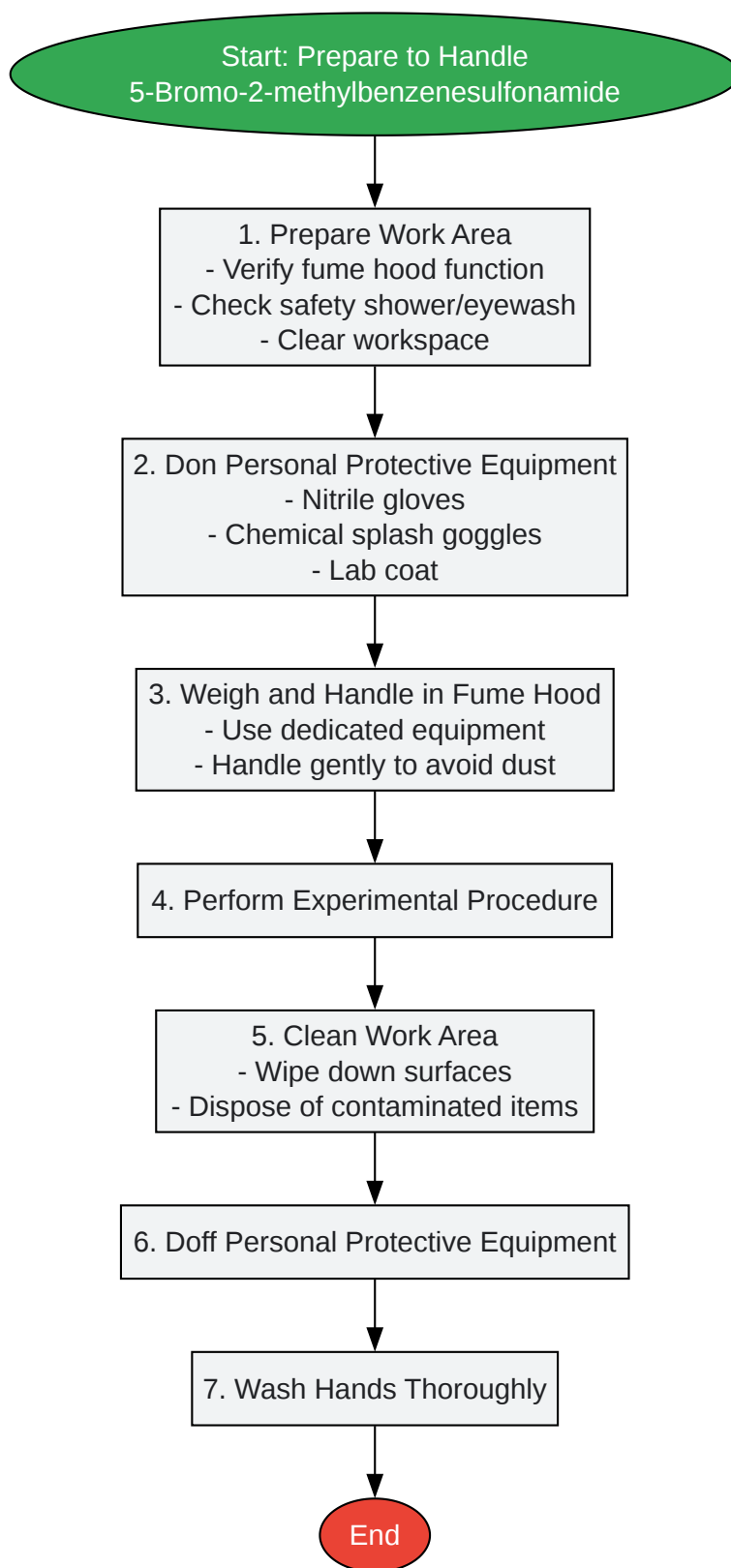
2. Weighing and Handling:

- Perform all manipulations of the solid compound within the chemical fume hood to control dust.
- Use a dedicated spatula and weighing paper for this chemical.
- Avoid creating dust by handling the solid gently.
- If dissolving the solid, add the solvent to the solid slowly to prevent splashing.

3. Post-Handling and Cleanup:

- Wipe down the work surface within the fume hood with an appropriate solvent and then with a cleaning solution.
- Dispose of all contaminated disposables (e.g., weighing paper, gloves) in a designated hazardous waste container.

The following flowchart illustrates the standard operating procedure for handling **5-Bromo-2-methylbenzenesulfonamide**.



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Caption: Handling Workflow Diagram

Disposal Plan

Proper disposal of **5-Bromo-2-methylbenzenesulfonamide** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- **Solid Waste:** Unused or contaminated solid **5-Bromo-2-methylbenzenesulfonamide** should be collected in a clearly labeled hazardous waste container.
- **Contaminated Materials:** All disposable items that have come into contact with the chemical, such as gloves, weighing paper, and pipette tips, must be disposed of in the same hazardous waste container.
- **Empty Containers:** Rinse the original container with a suitable solvent three times. The rinsate should be collected and disposed of as hazardous waste.

Disposal Procedure:

- **Container Labeling:** Ensure the hazardous waste container is labeled with "Hazardous Waste," the full chemical name, and the associated hazards.
- **Storage:** Store the waste container in a designated, secure area away from incompatible materials.
- **Pickup:** Arrange for pickup and disposal by your institution's environmental health and safety (EHS) department or a certified hazardous waste disposal company. Do not dispose of this chemical down the drain or in regular trash.^{[3][4]}

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